

# Proper Disposal of Solanacol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Solanacol

Cat. No.: B15595456

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Disclaimer: As of the compilation of this document, a specific Safety Data Sheet (SDS) with detailed disposal instructions for **Solanacol** is not publicly available. The following procedures are based on general best practices for the disposal of complex organic molecules in a laboratory setting. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

**Solanacol**, a naturally occurring strigolactone, is a potent germination stimulant used in various research applications. While specific toxicity data is limited, it is prudent to handle and dispose of this compound with the same care as any other biologically active laboratory chemical.

## Solanacol: Key Characteristics

| Property         | Value  |
|------------------|--|
| Chemical Formula | C <sub>19</sub> H <sub>18</sub> O <sub>6</sub> |
| Molar Mass       | Approximately 342.34 g/mol                     |
| Appearance       | Typically a solid powder                       |
| Primary Function | Plant germination stimulant                    |

## Step-by-Step Disposal Procedures

The primary goal for the disposal of **Solanacol** is to prevent its release into the environment where it could have unintended biological effects. The recommended method of disposal is through a licensed hazardous waste contractor, typically arranged by your institution's EHS department.

## Waste Segregation and Collection:

- Solid Waste:
  - Collect all unused or expired **Solanacol** powder in its original container or a clearly labeled, sealed, and chemically compatible container.
  - Contaminated materials such as weighing paper, pipette tips, gloves, and bench paper should be collected in a designated, sealed plastic bag or container labeled "**Solanacol** Contaminated Debris."
- Liquid Waste (Solutions):
  - Aqueous or solvent-based solutions containing **Solanacol** should be collected in a dedicated, sealed, and properly labeled waste container.
  - Do not mix **Solanacol** solutions with other chemical waste streams unless explicitly approved by your EHS department. The container should be labeled with the full chemical name ("**Solanacol**") and the solvent used.

## Labeling:

Proper labeling is critical for safe disposal. All waste containers must be clearly labeled with:

- The words "Hazardous Waste"
- The full chemical name: "**Solanacol**"
- The approximate concentration and quantity of the waste
- The date the waste was first added to the container
- The name of the principal investigator or research group

## Storage:

- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Store in a cool, dry place away from incompatible materials.

## Disposal Request:

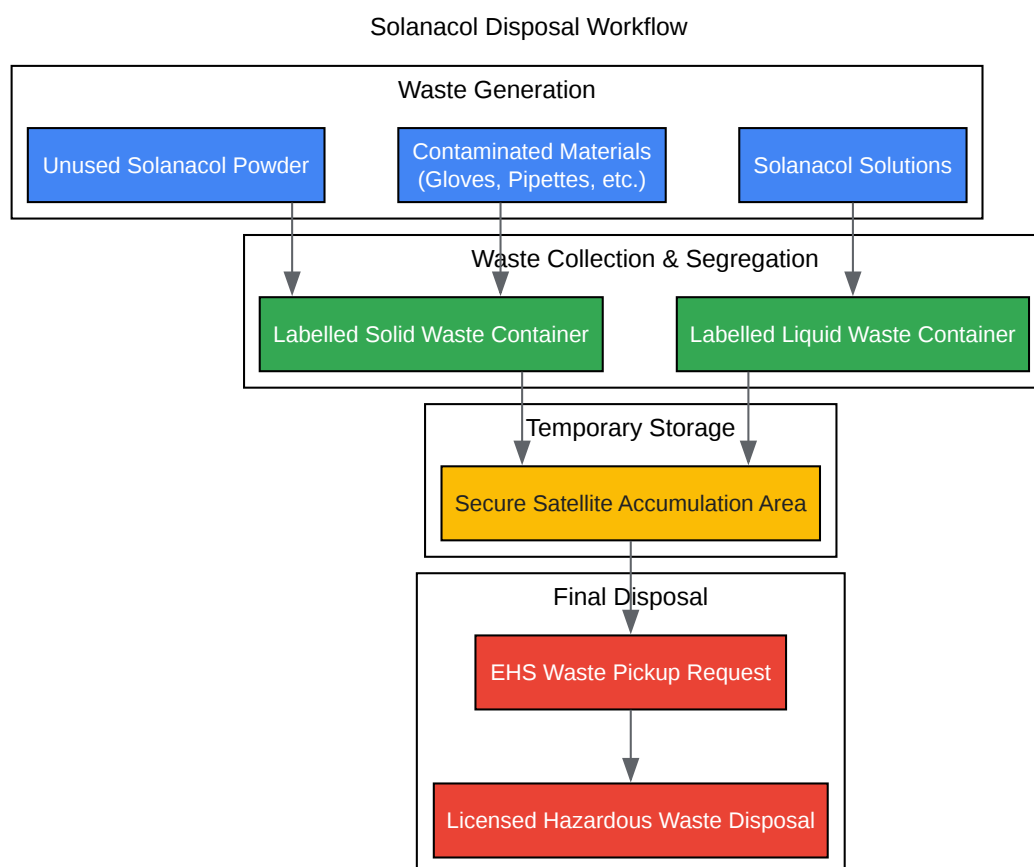
- Once the waste container is full or is ready for disposal, follow your institution's procedures to request a hazardous waste pickup from the EHS department.
- Do not dispose of **Solanacol** down the drain or in the regular trash.

## Experimental Protocol: Decontamination of Labware

For reusable labware (e.g., glassware) that has come into contact with **Solanacol**, a thorough decontamination procedure is necessary.

- Initial Rinse: Rinse the labware with a suitable solvent in which **Solanacol** is soluble (e.g., acetone or ethanol). Collect this initial rinse as hazardous waste.
- Wash: Wash the labware with a laboratory-grade detergent and hot water.
- Final Rinse: Rinse thoroughly with deionized water.
- Drying: Allow the labware to air dry or place it in a drying oven.

## Disposal Workflow Diagram



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